

CAS number and molecular formula for D-Sorbitol-d8.

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Compound of Interest

Compound Name: D-Sorbitol-d8

Cat. No.: B12429751

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Technical Guide: D-Sorbitol-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **D-Sorbitol-d8**, a deuterated form of D-Sorbitol. The inclusion of deuterium atoms makes it a valuable tool in various research and analytical applications, particularly as an internal standard in mass spectrometry-based quantification of D-Sorbitol.

Core Chemical Data

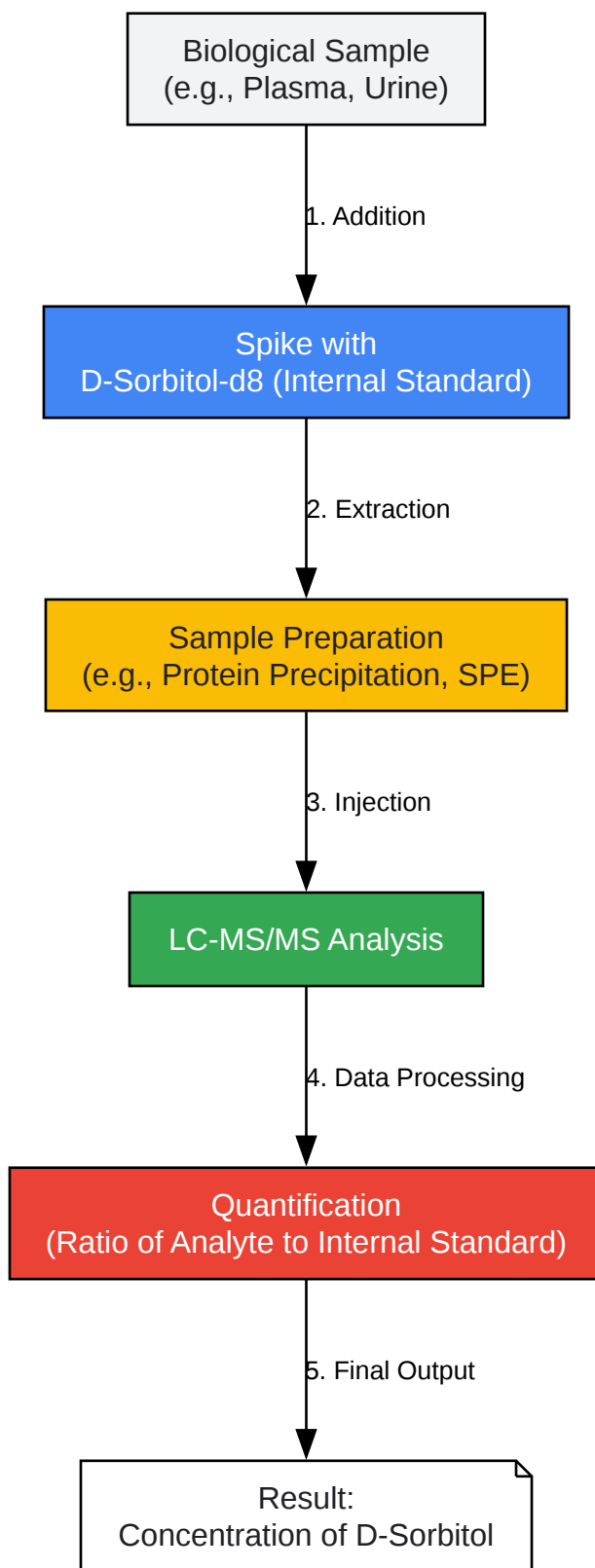
The fundamental chemical identifiers for **D-Sorbitol-d8** are summarized below. This data is critical for substance identification, procurement, and experimental design.

Parameter	Value	References
CAS Number	287962-59-8	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₆ D ₈ O ₆	
Molecular Weight	190.22 g/mol	
Synonyms	Sorbitol-d8, D-Glucitol-d8	

Experimental Applications and Workflow

D-Sorbitol-d8 is predominantly utilized as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the precise measurement of D-Sorbitol in biological matrices. Its chemical properties are nearly identical to D-Sorbitol, ensuring similar behavior during sample preparation and analysis, while its increased mass allows for clear differentiation by the mass spectrometer.

A typical experimental workflow for the quantification of D-Sorbitol in a biological sample using **D-Sorbitol-d8** as an internal standard is outlined below.



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*Workflow for D-Sorbitol quantification using **D-Sorbitol-d8**.*

Experimental Protocol: Quantification of D-Sorbitol in Plasma

The following is a generalized protocol illustrating the use of **D-Sorbitol-d8** in a quantitative assay. Researchers should optimize specific parameters for their instrumentation and matrix.

- Preparation of Standards and Quality Controls (QCs):
 - Prepare a stock solution of D-Sorbitol and **D-Sorbitol-d8** (internal standard, IS) in a suitable solvent (e.g., 50:50 methanol:water).
 - Create a series of calibration standards by spiking blank plasma with known concentrations of D-Sorbitol.
 - Prepare QC samples at low, medium, and high concentrations in the same manner.
- Sample Preparation:
 - Thaw plasma samples, calibration standards, and QCs on ice.
 - To 50 μ L of each sample, add 10 μ L of the **D-Sorbitol-d8** internal standard working solution. Vortex briefly.
 - Add 200 μ L of ice-cold acetonitrile or methanol to precipitate proteins.
 - Vortex for 1 minute, then centrifuge at 14,000 x g for 10 minutes at 4°C.
 - Transfer the supernatant to a new 96-well plate or autosampler vials.
- LC-MS/MS Analysis:
 - Inject an appropriate volume (e.g., 5 μ L) of the prepared supernatant onto an LC-MS/MS system.
 - Chromatography: Use a suitable column (e.g., HILIC or C18) to achieve chromatographic separation of D-Sorbitol from other matrix components.

- Mass Spectrometry: Operate the mass spectrometer in negative ion mode using Multiple Reaction Monitoring (MRM).
 - Monitor a specific precursor-to-product ion transition for D-Sorbitol.
 - Monitor a specific precursor-to-product ion transition for **D-Sorbitol-d8**.
- Data Analysis and Quantification:
 - Integrate the peak areas for both the D-Sorbitol and **D-Sorbitol-d8** MRM transitions.
 - Calculate the peak area ratio of D-Sorbitol to **D-Sorbitol-d8**.
 - Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
 - Determine the concentration of D-Sorbitol in the unknown samples by interpolating their peak area ratios from the calibration curve.

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References

- 1. D-Sorbitol-d8 - MedChem Express [bioscience.co.uk]
- 2. glpbio.com [glpbio.com]
- 3. D-Sorbitol-1,1,2,3,4,5,6,6-d8 98 atom % D, ≥99% (CP) | 287962-59-8 [sigmaaldrich.com]
- 4. cdn isotopes.com [cdn isotopes.com]
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